

Personal protective equipment for handling Isocaffeine

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Compound of Interest

Compound Name: Isocaffeine

Cat. No.: B195696

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Essential Safety and Handling Guide for Isocaffeine

This guide provides crucial safety protocols and logistical information for the handling and disposal of **Isocaffeine**, tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure a safe laboratory environment and mitigate risks associated with this compound.

Isocaffeine: Hazard Overview

Isocaffeine (1,3,9-Trimethylxanthine) is a purine alkaloid and an isomer of caffeine.^{[1][2]} It is classified as a methylxanthine and is often studied for its potential pharmacological properties.^[1] The primary documented hazard is that it is harmful if swallowed.^[2] While its safety profile is not as extensively documented as caffeine's, its structural similarity necessitates careful handling.^[1] Researchers should handle it using appropriate personal protective equipment.^[3]

Personal Protective Equipment (PPE)

The use of PPE is the final and essential barrier between the researcher and potential chemical exposure.^[4] The following PPE is mandatory when handling **Isocaffeine** to prevent skin contact, eye exposure, and inhalation of dust particles.^{[5][6]}

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile gloves).	Protects against skin contact. Disposable nitrile gloves offer protection against a wide range of chemicals.[7] Contaminated gloves should be disposed of after use in accordance with good laboratory practices.[8]
Eye & Face Protection	Safety glasses with side shields or safety goggles.	Protects eyes from dust particles and accidental splashes.[5][9]
Skin & Body Protection	Standard laboratory coat.	Prevents contact with clothing and skin.[7]
Respiratory Protection	NIOSH-approved N95 respirator or higher.	Required when handling the powder outside of a fume hood or if dust formation is likely, to prevent inhalation.[4][5] Surgical masks offer little to no protection from chemical exposure.[4]

Operational Plan: Handling Isocaffeine

Adherence to a strict operational protocol is critical for minimizing exposure and ensuring safety.

3.1. Engineering Controls

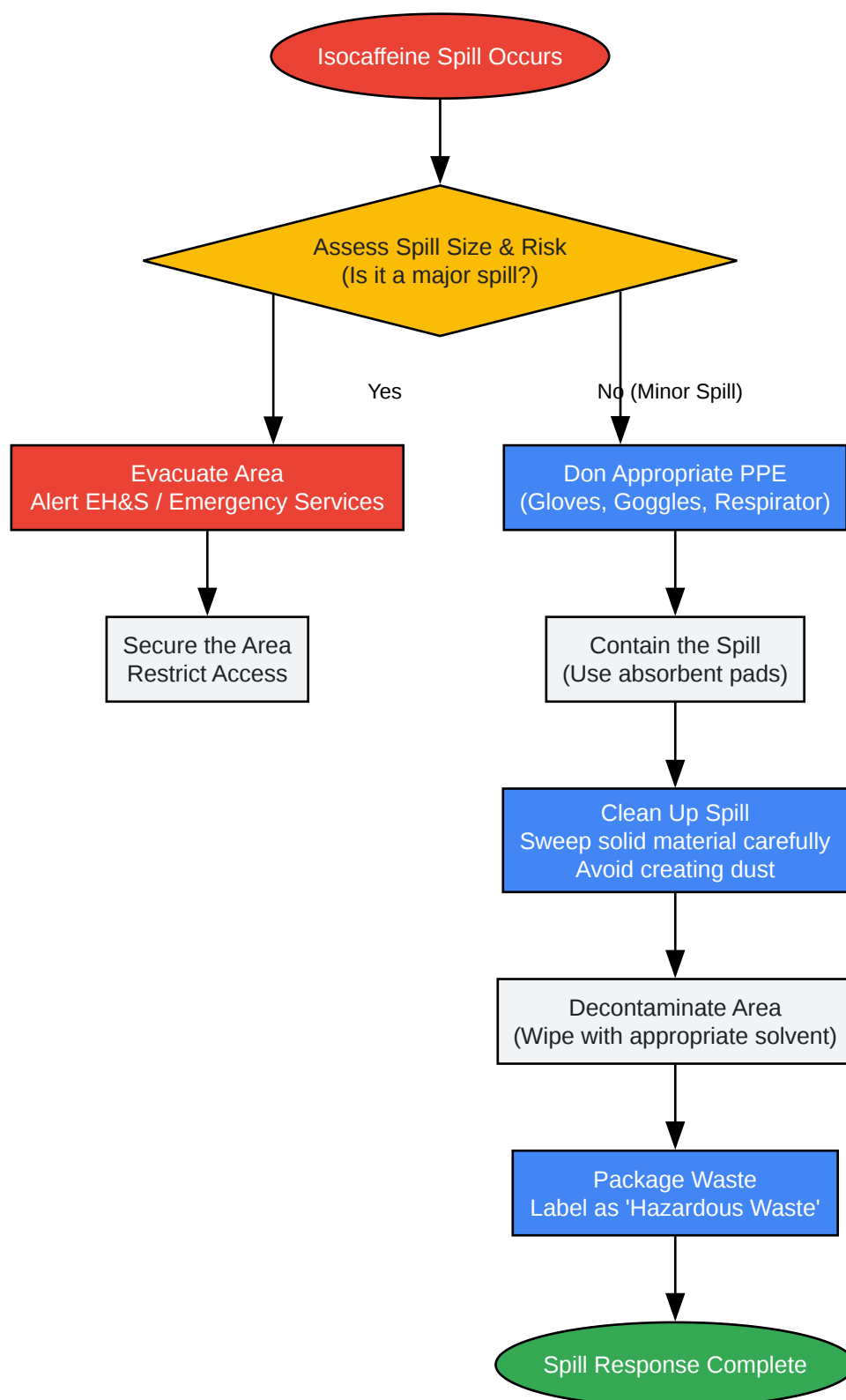
- Ventilation: Handle **Isocaffeine** in a well-ventilated area. A chemical fume hood is recommended to control the generation of dust and aerosols.[5]
- Safety Stations: Ensure that an emergency eye wash fountain and safety shower are immediately accessible in the handling area.[5]

3.2. Procedural Handling

- Preparation: Before handling, ensure all required PPE is correctly worn. Prepare the workspace by covering surfaces with absorbent, disposable bench paper.
- Weighing & Transfer: Conduct all weighing and transfer operations of powdered **Isocaffeine** within a chemical fume hood or a ventilated balance enclosure to prevent the generation of airborne dust.
- Avoid Contact: Take meticulous care to avoid contact with skin, eyes, and clothing.^[5]
- Hygiene: Do not eat, drink, or smoke in areas where **Isocaffeine** is handled or stored.^{[5][8]} Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.^{[5][10]}
- Storage: Store **Isocaffeine** in a tightly sealed container in a cool, dry location away from incompatible materials.^[5]

Emergency Procedures

4.1. Spill Response In the event of a spill, evacuate non-essential personnel and ensure the area is well-ventilated.^[5] Follow the procedural workflow below.



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Caption: Workflow for handling an **Isocaffeine** spill.

4.2. First Aid Measures Immediate first aid is crucial in the event of an exposure.^[5]

Exposure Route	First Aid Protocol
Ingestion	Do NOT induce vomiting. Rinse mouth thoroughly with water. Immediately call a Poison Control Center or seek medical attention. ^[5]
Eye Contact	Immediately flush the exposed eye gently with large amounts of water for at least 15-20 minutes, removing contact lenses if present and easy to do. ^[5] Seek medical attention if irritation persists.
Skin Contact	Remove contaminated clothing. Wash the affected skin area with plenty of soap and water. ^[5] Seek medical attention if irritation develops.
Inhalation	Move the exposed person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention. ^[5]

Disposal Plan

Chemical waste generators must adhere to local, regional, and national hazardous waste regulations.^[5]

- Chemical Waste: Dispose of **Isocaffeine** and any contaminated materials (e.g., gloves, absorbent pads) as hazardous chemical waste. Do not dispose of it with household garbage. ^[5]
- Professional Disposal: Contact a licensed professional waste disposal service to arrange for pickup and disposal.^[5]
- Containers: Dispose of empty containers as unused product, as they may retain chemical residue.^[5]

Quantitative Data Summary

While comprehensive toxicological data for **Isocaffeine** is limited, the data for the closely related compound, Caffeine, provides a useful reference for assessing potential hazards.

Property	Value	Source
Chemical Name	Isocaffeine (1,3,9-Trimethylxanthine)	[2]
CAS Number	519-32-4	[1][2]
Molecular Formula	C ₈ H ₁₀ N ₄ O ₂	[1][2]
Molecular Weight	194.19 g/mol	[2]
GHS Hazard Statement	H302: Harmful if swallowed	[2]
Toxicity of Caffeine (Rat)	LD50 Oral: 367.7 mg/kg	[5]
Toxicity of Caffeine (Rat)	LD50 Dermal: > 2,000 mg/kg	[5]
Toxicity of Caffeine (Rat)	LC50 Inhalation: 4.94 mg/L	[5]

Disclaimer: Toxicity data is for Caffeine, a structural isomer, as the safety profile for Isocaffeine is not as well-documented.[1]

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